

4-Aminoisoxazole Hydrochloride: A Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: 4-Aminoisoxazole hydrochloride

Cat. No.: B111110

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CAS Number: 108511-98-4

This in-depth technical guide provides a comprehensive overview of **4-Aminoisoxazole hydrochloride**, a key building block in medicinal chemistry. Tailored for researchers, scientists, and drug development professionals, this document details its chemical properties, synthesis, and significant applications in the development of novel therapeutics.

Chemical and Physical Properties

4-Aminoisoxazole hydrochloride is a brown solid that serves as an important intermediate in the synthesis of various pharmaceutical compounds.^[1] Its fundamental properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₃ H ₄ N ₂ O·HCl	^[2] ^[3]
Molecular Weight	120.54 g/mol	^[2] ^[3] ^[4]
Appearance	Brown solid	^[1]
Purity	≥95%	^[2] ^[5]
Storage Conditions	Inert atmosphere, 2-8°C	^[4]

Synthesis of 4-Aminoisoxazole Hydrochloride

The synthesis of **4-Aminoisoxazole hydrochloride** is a multi-step process that is crucial for its application in further chemical reactions. A common and mild synthesis method involves the nitration of isoxazole followed by a reduction and salt formation.^[1]

Experimental Protocol: A Mild Synthesis Method^[1]

This protocol outlines a mild synthesis method for **4-Aminoisoxazole hydrochloride**, as described in patent literature.

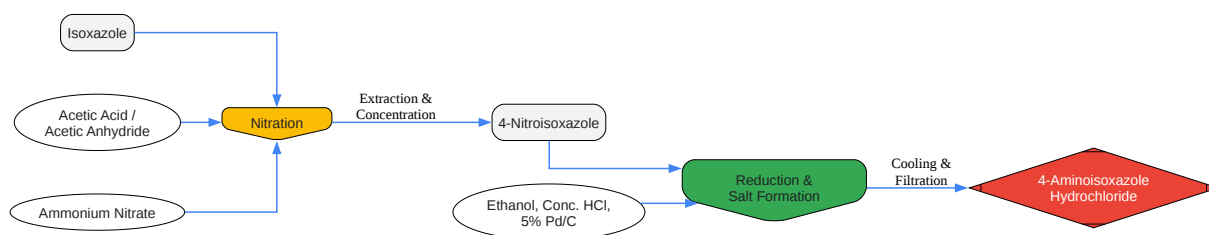
Step 1: Nitration of Isoxazole to 4-Nitroisoxazole

- Dissolve isoxazole in a mixed solvent of acetic acid and acetic anhydride.
- Add ammonium nitrate in batches while controlling the temperature.
- After the reaction is complete, pour the mixture into ice water.
- Extract the aqueous solution with ethyl acetate.
- Combine the organic phases and concentrate to obtain 4-nitroisoxazole.

Step 2: Reduction and Salt Formation

- To the obtained 4-nitroisoxazole, add ethanol, concentrated hydrochloric acid, and 5% palladium on carbon (Pd/C).
- Heat and pressurize the mixture to facilitate the reaction.
- Once the reaction is complete, cool the mixture to 0-10°C.
- Filter the resulting solid and wash it with glacial ethanol.
- The final product is **4-Aminoisoxazole hydrochloride**.^[1]

Synthesis Workflow



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Caption: Synthesis workflow for **4-Aminoisoxazole hydrochloride**.

Applications in Drug Development

4-Aminoisoxazole and its hydrochloride salt are valuable reactants in the design and synthesis of novel therapeutic agents. The isoxazole ring is a prominent feature in many biologically active compounds due to its unique chemical properties.^{[6][7][8]}

Key Applications:

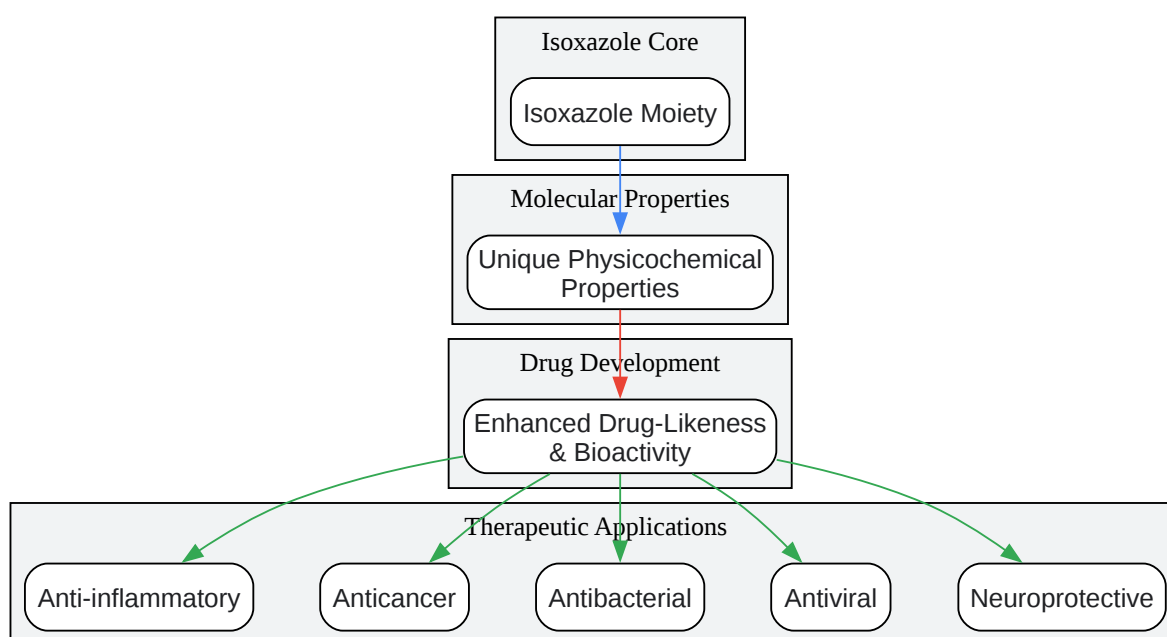
- **HIV-1 Protease Inhibitors:** 4-Aminoisoxazole is utilized as a reactant in the synthesis of hydroxyethylene-based HIV-1 protease inhibitors that contain a heterocyclic P1''-P2'' amide bond isostere.^{[9][10]}
- **JAK3 Inhibitors:** This compound is also instrumental in the development of pyrimidine derivatives that act as Janus kinase 3 (JAK3) inhibitors.^{[9][10]}
- **Protein Degradation Building Blocks:** It is classified within the product family of protein degradation building blocks, highlighting its role in targeted protein degradation technologies.^[2]
- **General Pharmaceutical Intermediate:** As a versatile intermediate, it is a starting material for a wide range of pharmaceutical compounds.^[1]

The isoxazole moiety, in general, is found in numerous FDA-approved drugs and contributes to a wide spectrum of biological activities, including anti-inflammatory, anticancer, and antibacterial properties.[11][12][13] The incorporation of the isoxazole ring can enhance the physicochemical properties of drug candidates.[6][7]

Biological Significance of the Isoxazole Moiety

The isoxazole ring is a five-membered heterocycle containing adjacent nitrogen and oxygen atoms.[8] This structure imparts specific electronic and conformational properties that are advantageous in drug design.

Logical Relationship of Isoxazole in Medicinal Chemistry



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Caption: Role of the isoxazole moiety in drug discovery.

The diverse biological activities of isoxazole-containing compounds underscore the importance of intermediates like **4-Aminoisoxazole hydrochloride** in the generation of new chemical entities with therapeutic potential.^{[12][13]} Its utility as a foundational element in complex molecule synthesis makes it a compound of significant interest to the drug discovery community.

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